

Synthesis and Characterization of (R)-Lansoprazole-d4: A Technical Guide

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Compound of Interest

Compound Name: (R)-Lansoprazole-d4

Cat. No.: B1140986

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(R)-Lansoprazole-d4 is a deuterium-labeled isotopologue of Dexlansoprazole, the pharmacologically active (R)-enantiomer of Lansoprazole. This stable isotope-labeled compound serves as an invaluable tool in pharmaceutical research, particularly as an internal standard for analytical and pharmacokinetic studies. The incorporation of four deuterium atoms into the benzimidazole ring enhances its utility in mass spectrometry-based assays, allowing for precise quantification of Lansoprazole and its metabolites in biological matrices. This guide provides a comprehensive overview of the synthesis and characterization of **(R)-Lansoprazole-d4** for researchers, scientists, and drug development professionals.

Physicochemical Properties and Characterization Data

Deuterium-labeled **(R)-Lansoprazole-d4** exhibits physicochemical properties nearly identical to its non-deuterated counterpart, with a slight increase in molecular weight due to the presence of deuterium. The primary application of this labeled compound is as an internal standard in bioanalytical and pharmacokinetic research, where its distinct mass allows for clear differentiation from the unlabeled drug.^[1]

Table 1: Physicochemical Properties of **(R)-Lansoprazole-d4**

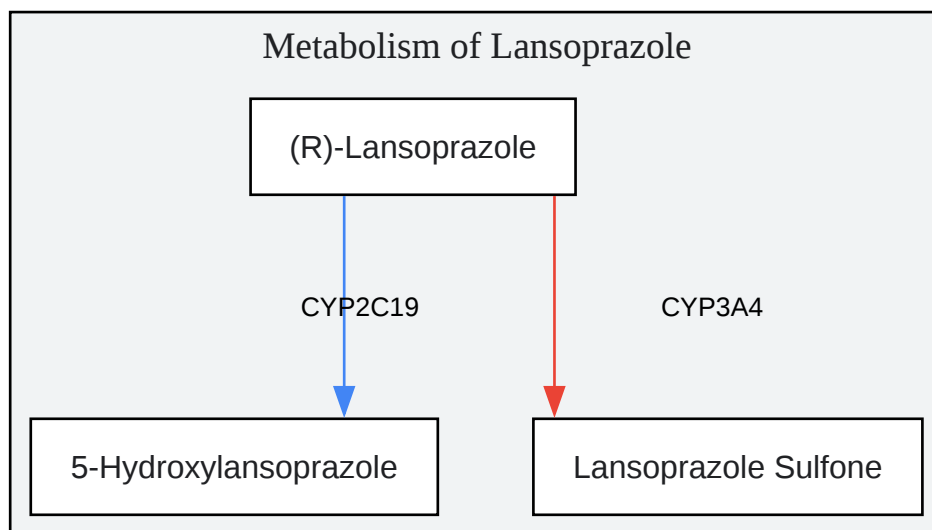
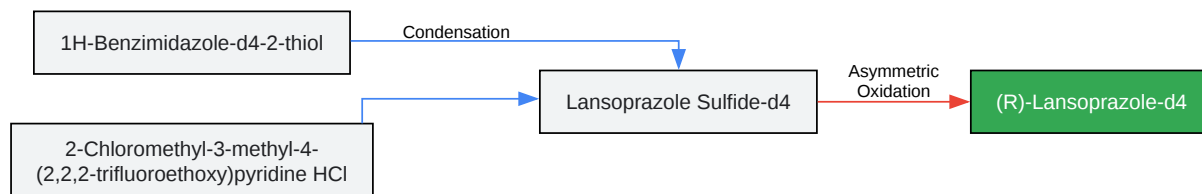
Property	Value	Reference
IUPAC Name	(R)-2-(((3-Methyl-4-(2,2,2-trifluoroethoxy)pyridin-2-yl)methyl)sulfinyl)-1H-benzo[d]imidazole-4,5,6,7-d4	[1]
Synonyms	Dexlansoprazole-d4, R-(+)-Lansoprazole-d4	[1]
CAS Number	1246819-33-9	[2]
Molecular Formula	C ₁₆ H ₁₀ D ₄ F ₃ N ₃ O ₂ S	[3]
Molecular Weight	373.39 g/mol	[3][4]
Appearance	White solid	[5][6]
Storage Temperature	-20°C	[4]

Table 2: Analytical Specifications of Commercially Available **(R)-Lansoprazole-d4**

Parameter	Specification	Reference
Chemical Purity (HPLC)	>95%	[4]
Isotopic Purity (atom % D)	99%	[5]

Proposed Synthesis of (R)-Lansoprazole-d4

While a specific, detailed experimental protocol for the synthesis of **(R)-Lansoprazole-d4** is not extensively documented in publicly available literature, a plausible synthetic route can be devised based on established methods for the synthesis of Lansoprazole and other related proton pump inhibitors.[7] The proposed synthesis involves a multi-step process, beginning with the deuteration of a suitable benzimidazole precursor, followed by coupling with the pyridinylmethyl moiety and subsequent asymmetric oxidation.



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